

Solubility Profile of EINECS 270-171-6: An In-depth Technical Guide

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Compound of Interest

Compound Name: *EINECS 270-171-6*

Cat. No.: *B12675231*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the solubility profile of the chemical substance identified by EINECS number 270-171-6. The substance is chemically defined as the reaction products of octadecanoic acid with 2-[(2-aminoethyl)amino]ethanol. This complex mixture, primarily composed of fatty acid amides and esters, is of significant interest in various industrial and research applications, including formulation science and drug delivery.

Understanding its solubility in different solvents is critical for its effective utilization and for the development of new applications.

Chemical Identity

- EINECS Number: 270-171-6
- Chemical Name: Octadecanoic acid, reaction products with 2-[(2-aminoethyl)amino]ethanol
- Nature of the Substance: A complex reaction mixture predominantly containing amides and esters of stearic acid.

General Solubility Characteristics

As a derivative of a long-chain fatty acid, the solubility of **EINECS 270-171-6** is largely dictated by its lipophilic nature. Fatty acid amides generally exhibit low solubility in aqueous solutions

due to the hydrophobic character of the long alkyl chain and the presence of strong intermolecular hydrogen bonding. Conversely, they tend to be more soluble in organic solvents, particularly those of lower polarity. A related compound, 2-aminoethyl stearate, is noted to be soluble in alcohols and ethers.

Quantitative Solubility Data

Direct quantitative solubility data for the specific complex mixture **Einecs 270-171-6** is not readily available in published literature. However, to provide a useful reference for formulation development, the following tables summarize the solubility of key related compounds: stearic acid (octadecanoic acid) and stearamide (octadecanamide). This data can serve as a valuable proxy for estimating the solubility behavior of **Einecs 270-171-6**.

Table 1: Solubility of Stearic Acid (Octadecanoic Acid) in Various Organic Solvents[1][2][3][4]

Solvent	Temperature (°C)	Solubility (g/100g Solvent)	Solubility (mg/mL)
Ethanol	28	4.5	~20[2]
Methanol	28	2.2	
Ethyl Acetate	28	10.5	
Acetone	28	3.8	
DMSO	~10[2]		
Dimethylformamide	~30[2]		
2-Propanol	25	~2.5	
Heptane	25	~1.8	
Hexane	25	~1.5	
Trichloroethylene	25	~20	
Chloroform	Soluble[4]		
Ether	Soluble[4]		
Water	Insoluble[4]		

Table 2: Solubility of Stearamide (Octadecanamide)[5]

Solvent	Solubility
Ethyl Ether	Very Soluble[5]
Chloroform	Very Soluble[5]
Alcohol	Slightly Soluble[5]
Ether	Slightly Soluble[5]

Experimental Protocols

The following section outlines a general experimental methodology for determining the solubility of a substance like **Einecs 270-171-6**. This protocol is based on established methods for fatty acids and their derivatives.

Gravimetric Method for Solubility Determination

This method is suitable for determining the solubility of a compound in various solvents at different temperatures.[1]

Materials:

- Analytical balance (accuracy ± 0.1 mg)
- Isothermal water bath with temperature control
- Magnetic stirrer and stir bars
- Glass test tubes with stoppers
- Syringes and filters (pore size appropriate to prevent passage of undissolved solid)
- Drying oven

Procedure:

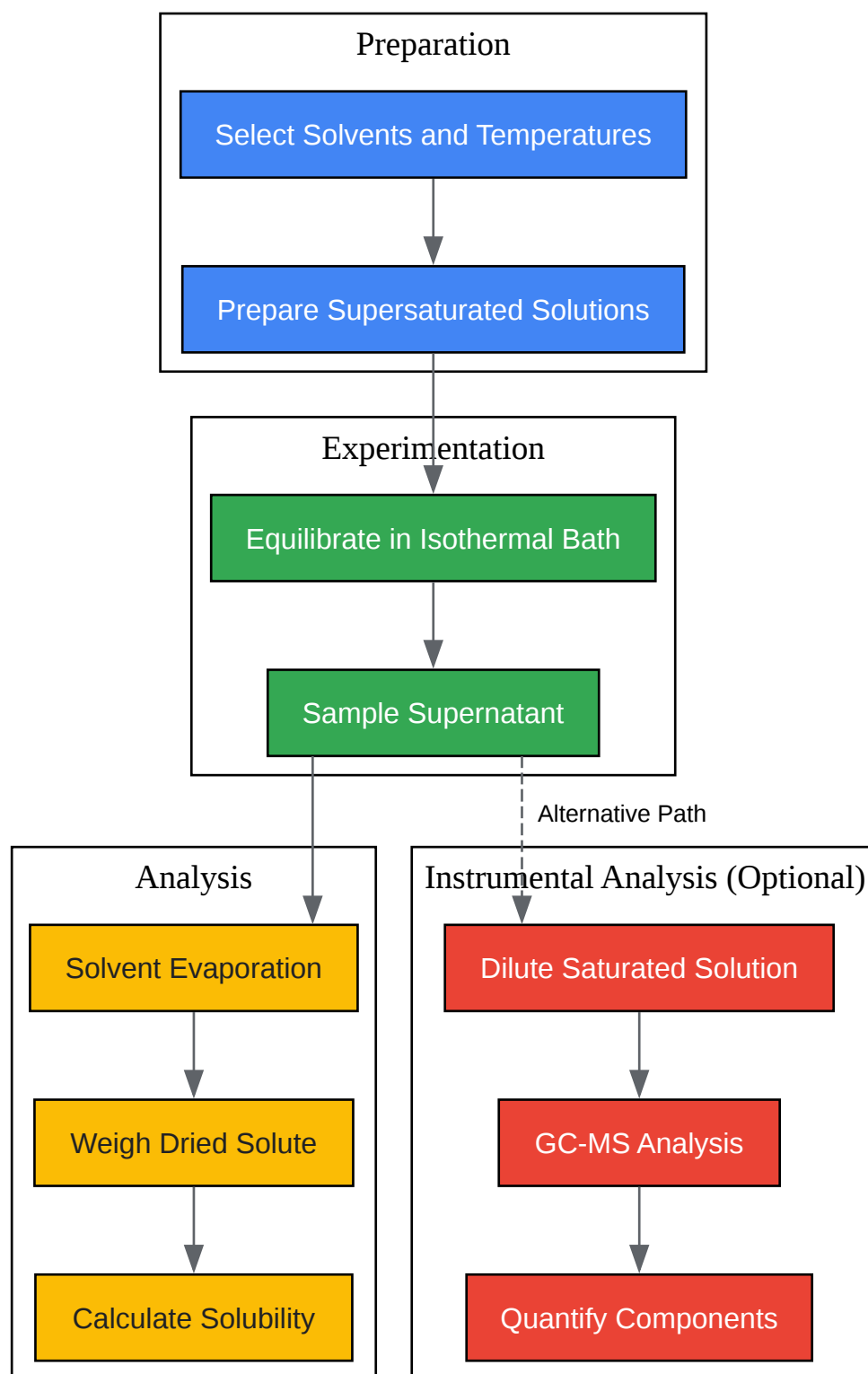
- Add an excess amount of **Einecs 270-171-6** to a known volume of the selected solvent in a glass test tube.
- Place the test tube in the isothermal water bath set to the desired temperature.
- Stir the mixture vigorously using a magnetic stirrer to ensure equilibrium is reached. The time to reach equilibrium should be predetermined in preliminary experiments (typically several hours).
- Once equilibrium is achieved, stop stirring and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-heated syringe fitted with a filter to avoid drawing any solid particles.
- Transfer the clear saturated solution to a pre-weighed container.
- Determine the weight of the collected solution.
- Evaporate the solvent from the solution in a drying oven at a temperature below the boiling point of the solvent and the decomposition temperature of the solute.
- Once the solvent is completely evaporated, weigh the container with the dried solute.
- Calculate the solubility as the mass of the dissolved solute per mass or volume of the solvent.

Instrumental Analysis for Quantification

For more complex mixtures or when higher precision is required, instrumental methods such as Gas Chromatography-Mass Spectrometry (GC-MS) can be employed to quantify the dissolved components.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the experimental determination of solubility.



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Fig 1: Experimental workflow for solubility determination.

This comprehensive guide, including the provided data on related compounds and a general experimental protocol, should serve as a valuable resource for researchers and professionals working with **Einecs 270-171-6**. The presented information facilitates a better understanding of its solubility characteristics, which is essential for its application in various scientific and industrial fields.

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References

- 1. scienceasia.org [scienceasia.org]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. researchgate.net [researchgate.net]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. Stearic acid amide | C₁₈H₃₇NO | CID 31292 - PubChem [pubchem.ncbi.nlm.nih.gov]
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